

Application Note: Synthesis Protocols for 3-(2-Nitrophenyl)azetidine Hydrochloride

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Compound of Interest

Compound Name: 3-(2-nitrophenyl)azetidine
hydrochloride

CAS No.: 2703781-78-4

Cat. No.: B6211981

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Abstract & Strategic Overview

The azetidine ring system is a critical pharmacophore in modern drug discovery, offering a rigid, low-molecular-weight scaffold that modulates lipophilicity and metabolic stability. However, the synthesis of **3-(2-nitrophenyl)azetidine hydrochloride** presents a specific chemoselective challenge: introducing the electron-deficient, sterically hindered ortho-nitrophenyl group without compromising the strained azetidine ring or reducing the nitro group (a common risk with traditional hydride-based azetidine syntheses).

This guide details a high-fidelity synthesis utilizing Nickel-Catalyzed Reductive Cross-Coupling. Unlike classical cyclization routes that require harsh reducing agents (incompatible with nitro groups), this modular approach couples commercially available N-Boc-3-iodoazetidine with 1-iodo-2-nitrobenzene. This method ensures functional group tolerance and high regiocontrol.^[1]
^[2]

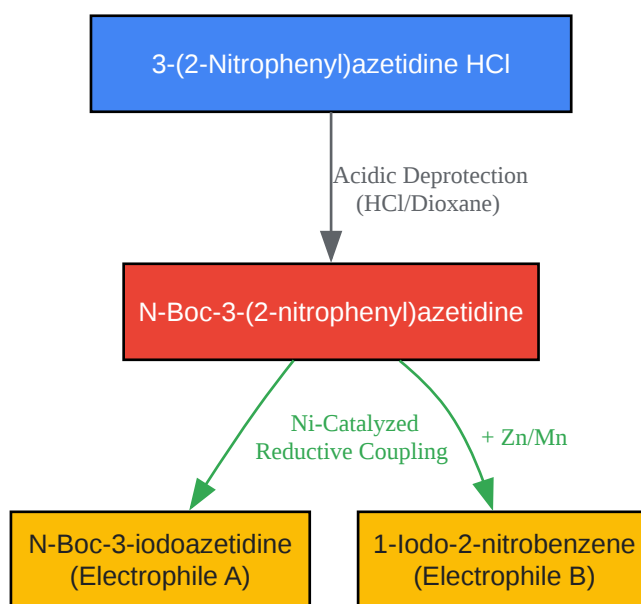
Key Advantages of This Protocol

- Chemoselectivity: Preserves the nitro group (avoiding reduction to aniline).

- Modularity: Uses stable, commercially available precursors.
- Scalability: Avoids high-dilution cyclization steps common in traditional ring closures.

Retrosynthetic Analysis

The strategic disconnection relies on the formation of the C(sp³)–C(sp²) bond between the azetidine C3 position and the aryl ring.



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Figure 1: Retrosynthetic logic prioritizing the preservation of the nitro group via cross-electrophile coupling.

Experimental Protocols

Protocol A: Nickel-Catalyzed Reductive Cross-Coupling

Objective: Synthesis of tert-butyl 3-(2-nitrophenyl)azetidine-1-carboxylate. Mechanism: Ni(II)/Ni(0) catalytic cycle utilizing Zinc as a terminal reductant to couple two electrophiles (Weix Coupling conditions).

Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Amount (Example)	Role
1-Iodo-2-nitrobenzene	249.01	1.0	2.49 g (10 mmol)	Aryl Electrophile
N-Boc-3-iodoazetidine	283.11	1.5	4.25 g (15 mmol)	Alkyl Electrophile
NiCl ₂ ·(DME)	219.60	0.10	220 mg	Pre-catalyst
dtbbpy	268.40	0.10	268 mg	Ligand
Zinc Dust	65.38	2.0	1.31 g	Reductant
DMA (Anhydrous)	-	-	40 mL (0.25 M)	Solvent

Note: dtbbpy = 4,4'-Di-tert-butyl-2,2'-bipyridine. Use activated Zn dust (wash with dilute HCl, water, acetone, ether, and dry).

Step-by-Step Methodology

- Catalyst Preparation (Glovebox or Schlenk Line):
 - In a flame-dried Schlenk flask equipped with a stir bar, combine NiCl₂·(DME) (10 mol%) and dtbbpy (10 mol%).
 - Add 5 mL of anhydrous DMA. Stir at room temperature (RT) for 15–20 minutes until a deep green solution (the Ni-ligand complex) forms.
- Reaction Assembly:
 - To the catalyst solution, add Zinc dust (2.0 equiv), 1-iodo-2-nitrobenzene (1.0 equiv), and N-Boc-3-iodoazetidine (1.5 equiv).
 - Wash down the sides with the remaining DMA (35 mL).
 - Seal the flask with a rubber septum and wire. Purge with Argon for 5 minutes.

- Execution:
 - Stir vigorously at 60 °C for 12–16 hours.
 - Monitoring: Check reaction progress via LC-MS or TLC (Hexane/EtOAc 4:1). The disappearance of the aryl iodide indicates completion.
- Workup:
 - Cool the mixture to RT. Dilute with Ethyl Acetate (EtOAc, 100 mL).
 - Filter the suspension through a pad of Celite to remove Zinc residues. Wash the pad with EtOAc.
 - Transfer the filtrate to a separatory funnel. Wash with 1M HCl (2 x 50 mL) to remove nickel salts and DMA, followed by saturated NaHCO₃ and brine.
 - Dry the organic layer over MgSO₄, filter, and concentrate under reduced pressure.
- Purification:
 - Purify the crude oil via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).
 - Expected Product: Pale yellow oil or solid.

Protocol B: Deprotection & Salt Formation

Objective: Isolation of **3-(2-nitrophenyl)azetidine hydrochloride**.

Reagents

- tert-Butyl 3-(2-nitrophenyl)azetidine-1-carboxylate (from Protocol A).
- 4.0 M HCl in 1,4-Dioxane.
- Diethyl Ether (Et₂O) or MTBE (Methyl tert-butyl ether).

Step-by-Step Methodology

- Dissolution:
 - Dissolve the purified Boc-protected intermediate (e.g., 2.0 g) in minimal dry Dichloromethane (DCM, ~5 mL) or directly in Dioxane (5 mL).
- Acidolysis:
 - Cool the solution to 0 °C in an ice bath.
 - Add 4.0 M HCl in Dioxane (10 equiv, ~18 mL) dropwise.
 - Remove the ice bath and stir at RT for 2–4 hours.
 - Observation: A white or off-white precipitate often forms as the reaction proceeds.
- Isolation:
 - Dilute the reaction mixture with Diethyl Ether (50 mL) to fully precipitate the salt.
 - Filter the solid under a nitrogen stream (azetidines can be hygroscopic).
 - Wash the filter cake copiously with Et₂O.
- Drying:
 - Dry the solid in a vacuum oven at 40 °C for 12 hours.
 - Final Product: **3-(2-nitrophenyl)azetidine hydrochloride** (White to off-white crystalline solid).

Analytical Characterization (Expected Data)

Since specific spectral data for the ortho-nitro isomer is rare in open literature, the following are calculated expectations based on structural analogs (3-phenylazetidine and 2-nitrotoluene derivatives) to guide validation.

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 9.20–9.50 (br s, 2H, NH₂⁺).

- δ 7.95 (d, 1H, Ar-H3, ortho to NO₂).
- δ 7.70 (t, 1H, Ar-H).
- δ 7.60 (t, 1H, Ar-H).
- δ 7.50 (d, 1H, Ar-H).
- δ 4.20–4.40 (m, 1H, CH-Ar).
- δ 3.90–4.10 (m, 4H, Azetidine CH₂).
- Note: The C3-proton will be deshielded relative to unsubstituted azetidine due to the aryl ring.
- Mass Spectrometry (ESI+):
 - Calculated [M+H]⁺ for C₉H₁₀N₂O₂: 179.08.
 - Found: 179.1.

Safety & Handling Guidelines

Hazard Class	Specific Risk	Mitigation
Nitro Compounds	Potentially energetic; precursors to toxic anilines.	Avoid heating dry solids above 100°C. Work in a fume hood.
Nickel Catalysts	Carcinogenic; sensitizer.	Use double gloves. Weigh Ni compounds in a glovebox or vented balance enclosure.
Azetidines	Strained rings; potential alkylating agents.[2]	Treat as potentially genotoxic. Avoid inhalation of dusts.
HCl/Dioxane	Corrosive; peroxide former.	Test for peroxides before use. Use acid-resistant gloves.

References

- General Azetidine Synthesis & Cross-Coupling
 - Detailed methodology for Ni-catalyzed cross-coupling of alkyl halides (including azetidines) with aryl halides.
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- Functionalization of 3-Iodoazetidine
 - Describes the utility of N-Boc-3-iodoazetidine as a stable precursor for metal-c
 - Billotte, S. (2016). N-Boc-3-iodoazetidine: A Versatile Building Block. *Synlett*, 27(05), 808-809.
- Stability of Azetidine Scaffolds
 - Review of azetidine properties and handling in medicinal chemistry.
 - Couty, F., & Evano, G. (2006). Azetidines in Organic Synthesis.
- Commercial Availability & CAS Verification
 - Verific
 - CAS No. 887595-94-0 (Reference for 1-(2-nitrophenyl)azetidine-3-carboxylic acid, demonstrating stability of the ortho-nitro/azetidine motif).

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Sources

- [1. Azetidine - Wikipedia \[en.wikipedia.org\]](#)
- [2. Azetidine synthesis \[organic-chemistry.org\]](#)
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